

# physical properties of formic anhydride

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An In-depth Technical Guide to the Physical Properties of **Formic Anhydride**

## Introduction

**Formic anhydride**, also known as methanoic anhydride, is the simplest acyclic carboxylic anhydride with the chemical formula  $C_2H_2O_3$ .<sup>[1][2][3]</sup> It is the anhydride of formic acid.<sup>[1]</sup> This highly reactive and unstable compound serves as a potent formylating agent in organic synthesis, enabling the introduction of a formyl group (-CHO) to various nucleophiles.<sup>[4]</sup> Its utility is particularly noted in the synthesis of formate esters and formamides, as well as in peptide synthesis for the formylation of the N-terminus.<sup>[4]</sup> Due to its inherent instability at room temperature, **formic anhydride** is not commercially available and must be synthesized in situ for immediate use.<sup>[1]</sup> This guide provides a comprehensive overview of its physical properties, experimental protocols for its synthesis, and key chemical reactions.

## Physical and Chemical Properties

**Formic anhydride** is a colorless liquid with a pungent odor.<sup>[4]</sup> It is a planar molecule in the gas phase.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source(s)
IUPAC Name	formyl formate	[2][3][4]
Other Names	Methanoic anhydride, Formyloxymethanone	[1]
CAS Number	1558-67-4	[1][2][4]
Chemical Formula	C <sub>2</sub> H <sub>2</sub> O <sub>3</sub>	[1][2][5]
Molecular Weight	74.035 g·mol <sup>-1</sup>	[1][5]
Appearance	Colorless gas/liquid	[1][4]
Boiling Point	24 °C at 20 mmHg 91.833 °C at 760 mmHg	[1] [6]
Density	1.184 g/cm <sup>3</sup>	[6]
Melting Point	Not available	[6]
Solubility	Soluble in diethyl ether	[1]
Flash Point	29.31 °C	[6]

## Experimental Protocols: Synthesis of Formic Anhydride

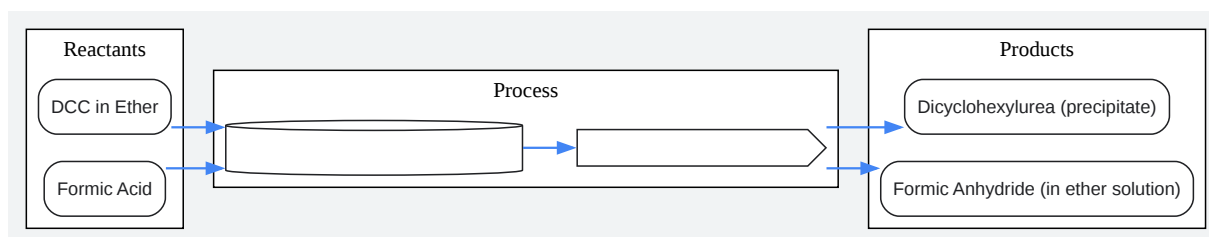
**Formic anhydride**'s instability necessitates its fresh preparation for use.[1] Several laboratory-scale synthetic methods have been reported.

### Synthesis from Formic Acid and Dicyclohexylcarbodiimide (DCC)

One common method involves the reaction of formic acid with N,N'-dicyclohexylcarbodiimide (DCC) in an ether solvent at low temperatures.[1] The DCC acts as a dehydrating agent, coupling two molecules of formic acid to form the anhydride.

Protocol:

- Dissolve formic acid in anhydrous diethyl ether in a reaction vessel.
- Cool the solution to -10 °C using an appropriate cooling bath.
- Slowly add a solution of N,N'-dicyclohexylcarbodiimide in diethyl ether to the cooled formic acid solution while stirring.
- Maintain the reaction temperature at -10 °C throughout the addition.
- After the addition is complete, the byproduct, dicyclohexylurea (DCU), precipitates out of the solution as a white solid.
- The ethereal solution of **formic anhydride** can be used directly for subsequent reactions after filtering off the DCU precipitate at low temperature.[4]



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*Synthesis of **formic anhydride** using DCC.*

## Synthesis from Formyl Fluoride and Sodium Formate

Another reported synthesis involves the reaction of formyl fluoride with an excess of sodium formate.[1]

Protocol:

- Suspend excess sodium formate in anhydrous diethyl ether in a reaction vessel.
- Add a catalytic amount of formic acid to the suspension.

- Cool the mixture to -78 °C.
- Introduce formyl fluoride to the cooled mixture.
- The reaction yields **formic anhydride** in the ether solution.[\[1\]](#)

## Synthesis via Disproportionation of Acetic Formic Anhydride

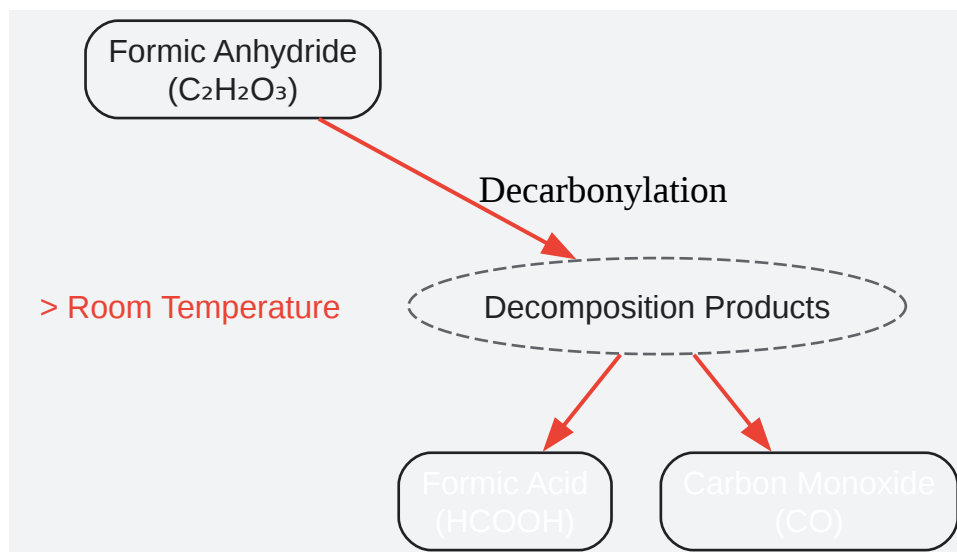
**Formic anhydride** can also be generated through the thermal disproportionation of acetic **formic anhydride**.[\[1\]](#)[\[7\]](#) Acetic **formic anhydride** itself is more stable than **formic anhydride** and can be prepared by reacting formic acid with acetic anhydride or sodium formate with acetyl chloride.[\[8\]](#)[\[9\]](#) Upon standing, acetic **formic anhydride** can disproportionate into the more stable acetic anhydride and the desired **formic anhydride**.[\[7\]](#)

## Chemical Reactivity and Stability

**Formic anhydride** is a highly reactive molecule, primarily used as a formylating agent.[\[4\]](#) Its most notable characteristic is its thermal instability.

## Decomposition

Above room temperature, **formic anhydride** readily decomposes into formic acid and carbon monoxide via a decarbonylation reaction.[\[1\]](#) This decomposition can be catalyzed by the presence of formic acid.[\[1\]](#) Due to this instability, it must be used promptly after its preparation.[\[1\]](#)

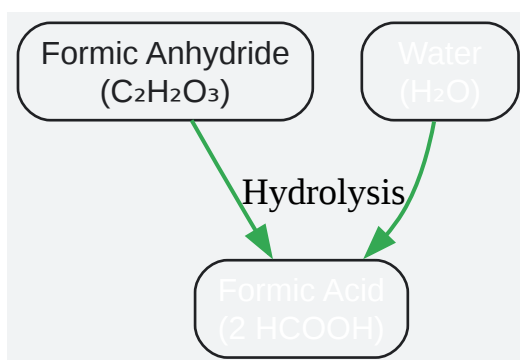


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Thermal decomposition of **formic anhydride**.

## Hydrolysis

In the presence of water, **formic anhydride** undergoes hydrolysis to yield two equivalents of formic acid.[4] This reaction underscores the need for anhydrous conditions during its synthesis and use.[9]



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Hydrolysis of **formic anhydride**.

## Formylation Reactions

The primary application of **formic anhydride** is in formylation reactions.[4] It readily reacts with nucleophiles such as alcohols and amines to produce formate esters and formamides,

respectively.[4] These reactions are crucial in various synthetic pathways, including the modification of biomolecules like peptides.[4]

## Conclusion

**Formic anhydride** is a fundamental yet challenging reagent in organic chemistry. Its high reactivity as a formylating agent is contrasted by its significant thermal instability, which necessitates in situ preparation and immediate use under controlled, low-temperature, and anhydrous conditions. The data and protocols summarized in this guide provide a technical foundation for researchers, scientists, and drug development professionals working with this unique chemical entity. A thorough understanding of its physical properties and chemical behavior is paramount for its safe and effective application in synthetic chemistry.

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## References

- 1. Formic anhydride - Wikipedia [en.wikipedia.org]
- 2. Buy Formic anhydride | 1558-67-4 [smolecule.com]
- 3. Formic anhydride | C<sub>2</sub>H<sub>2</sub>O<sub>3</sub> | CID 9548680 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Formic Anhydride | High-Purity Reagent | For RUO [benchchem.com]
- 5. Formic acid anhydride [webbook.nist.gov]
- 6. formic anhydride | CAS#:1558-67-4 | Chemsrce [chemsrc.com]
- 7. researchgate.net [researchgate.net]
- 8. Acetic formic anhydride - Wikipedia [en.wikipedia.org]
- 9. Organic Syntheses Procedure [orgsyn.org]
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